Safety data sheet (SDS) for stable isotope labeled acetonitrile

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Compound of Interest

Compound Name:	*Acetonitrile-1-13C,15N*
CAS No.:	*14320-89-9*
Cat. No.:	*B078789*

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Title: Technical Safety & Handling Guide: Stable Isotope Labeled Acetonitrile (CD_3CN / $^{13}C_2H_3N$) Document ID: SAS-GUIDE-ISO-MeCN-01 Version: 2.0 (Current) Author Role: Senior Application Scientist

Executive Summary: The Dual Mandate

For the research scientist, stable isotope labeled acetonitrile (e.g., Acetonitrile-d3, Acetonitrile-13C2) presents a dual mandate: biological safety and experimental integrity. While the safety profile largely mirrors that of non-labeled acetonitrile—defined by flammability and delayed cyanide toxicity—the application demands a higher tier of rigor.

This guide moves beyond the standard Safety Data Sheet (SDS). It integrates the toxicological mechanism (why you might not feel sick immediately) with the "purity hygiene" required to prevent isotopic exchange (H/D exchange), ensuring your NMR or LC-MS data remains valid.

Part 1: The Isotopic Difference – Physical & Chemical Properties

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While the chemical reactivity remains similar, the isotopic substitution introduces physical changes (Kinetic Isotope Effects and mass differences) that affect handling, particularly density-dependent volumetric measurements.

Table 1: Comparative Properties of Native vs. Labeled Acetonitrile

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Property	Native Acetonitrile (CH_3CN)	Acetonitrile-d3 (CD_3CN)	Acetonitrile-13C2 ($^{13}CH_3{}^{13}CN$)	Implications for Research
CAS Number	75-05-8	2206-26-0	1722-25-4	Use specific CAS for inventory tracking.
Molecular Weight	41.05 g/mol	44.07 g/mol	43.05 g/mol	Critical for molarity calculations in stock solutions.
Density (25°C)	0.786 g/mL	0.844 g/mL	~0.824 g/mL	Pipetting Error Risk: Viscosity/density changes require recalibrated micropipettes.
Boiling Point	82°C	80.7 - 81°C	~81-82°C	Slightly more volatile; purge headspace frequently.
Flash Point (CC)	6°C	2°C	~6°C	Extreme Flammability: Store in explosion-proof fridges.
Hygroscopicity	Moderate	High	Moderate	D-exchange with atmospheric H_2O ruins NMR solvent peaks.

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> *Scientist's Note: The density increase in CD_3CN (~7.4%) is significant. If you gravimetrically prepare standards assuming the density of regular acetonitrile, your concentrations will be erroneous. Always weigh labeled solvents; do not rely on volume.*

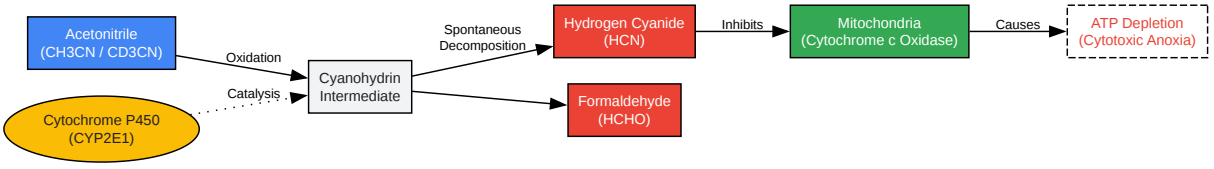
Part 2: Hazard Identification & Toxicology (The Cyanide Connection)

Do not be lulled by the "stable" label. The primary toxicity mechanism of acetonitrile is delayed metabolic conversion to cyanide.[1]

The Mechanism: Acetonitrile itself has low immediate toxicity. However, it is metabolized in the liver by Cytochrome P450 enzymes (specifically CYP2E1). This oxidative dechlorination produces a cyanohydrin intermediate, which spontaneously decomposes into formaldehyde and hydrogen cyanide (HCN).

The "Lag Phase" Danger: Unlike direct cyanide salts (which act in minutes), acetonitrile poisoning often shows a latency period of 3–12 hours. A researcher may inhale fumes in the morning, feel fine, and experience severe respiratory distress or seizure at home that evening.

Figure 1: Metabolic Activation Pathway of Acetonitrile



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Caption: Figure 1. The delayed toxicity mechanism. Acetonitrile is bioactivated by CYP2E1 into cyanide, causing mitochondrial failure hours after exposure.

Part 3: Handling & Storage (The Self-Validating Protocol)

For labeled solvents, "Safety" includes the safety of your data. Atmospheric moisture is the enemy. Water (H_2O) introduces protons that obscure NMR signals and can facilitate H/D exchange, degrading the isotopic purity of your solvent.

Protocol: Anhydrous Aliquotting under Inert Atmosphere

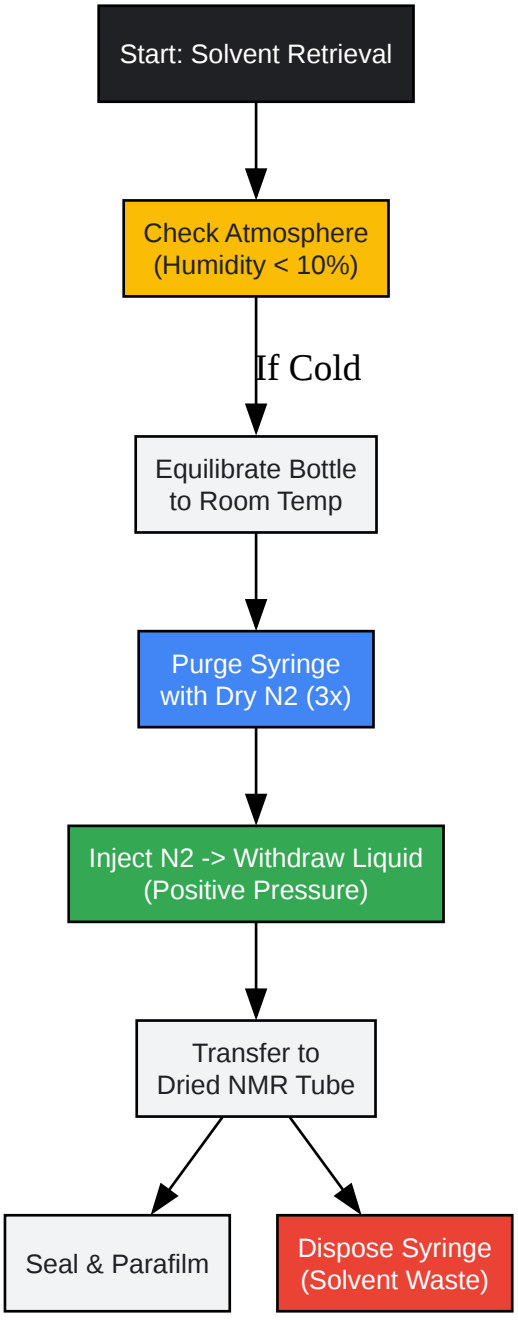
Goal: Transfer CD_3CN from a septum bottle to an NMR tube without introducing water or inhaling vapors.

- Preparation:
  - Use a glove box (N_2 or Ar atmosphere) if available.
  - If using a fume hood, utilize a Schlenk line with dry Nitrogen.
  - PPE: Butyl rubber gloves (Nitrile offers poor protection against acetonitrile permeation), safety goggles, flame-retardant lab coat.
- The "Over-Pressure" Technique:
  - Never withdraw solvent by creating a vacuum in the source bottle (this pulls in moist air).
  - Inject dry Nitrogen gas into the bottle to create slight positive pressure.
  - Allow the pressure to push the solvent into the syringe.
- Storage:
  - Container: Store in the original amber glass bottle or ampoule.
  - Seal: Parafilm is insufficient. Use Teflon tape around the cap threads and store in a secondary desiccator containing active desiccant (e.g., Drierite or Molecular Sieves 4A).

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- Temperature: Refrigerate (2-8°C) to reduce vapor pressure, but warm to room temperature before opening to prevent condensation.

Figure 2: Safe Aliquotting Workflow



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Caption: Figure 2. Workflow for maintaining anhydrous conditions during solvent transfer. Note the equilibration step to prevent condensation.

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Part 4: Emergency Response & Regulatory Data

First Aid (Cyanide Specifics)

- Inhalation: Move to fresh air immediately. Oxygen is critical.
- Skin: Wash with soap and water. Note: Acetonitrile absorbs through intact skin.
- Antidote Awareness: Medical personnel should be informed of potential Cyanide Poisoning.[1][2] Standard treatments (e.g., Hydroxocobalamin) may be required if symptoms (confusion, gasping, seizure) appear.

Transport & Regulatory[3][4][5][6]

- UN Number:UN 1648 (Applies to both native and labeled acetonitrile).
- Proper Shipping Name: ACETONITRILE.
- Hazard Class: 3 (Flammable Liquid).[3]
- Packing Group: II.
- Labeling: Flammable Liquid, Irritant.[3]

References

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